

# Physical and chemical properties of (+)-Di-p-toluoyl-D-tartaric acid monohydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (+)-Di-p-toluoyl-D-tartaric Acid

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## A Comprehensive Technical Guide to (+)-Di-p-toluoyl-D-tartaric acid monohydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **(+)-Di-p-toluoyl-D-tartaric acid** monohydrate, a pivotal chiral resolving agent in the pharmaceutical industry.<sup>[1][2]</sup> This document details its characteristics, experimental protocols for property determination, and its fundamental role in the separation of enantiomers.

### Core Physical and Chemical Properties

**(+)-Di-p-toluoyl-D-tartaric acid** monohydrate is a white to off-white powder.<sup>[1][3]</sup> Its primary utility lies in its ability to separate racemic mixtures by forming diastereomeric salts with different physical properties, such as solubility.<sup>[4]</sup>

### Quantitative Data Summary

The following tables summarize the key quantitative properties of **(+)-Di-p-toluoyl-D-tartaric acid** monohydrate.

Identifier	Value
CAS Number	71607-31-3[1]
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>8</sub> ·H <sub>2</sub> O[1]
Molecular Weight	404.37 g/mol [1][5]
Purity	≥ 97.5% (HPLC)[3]

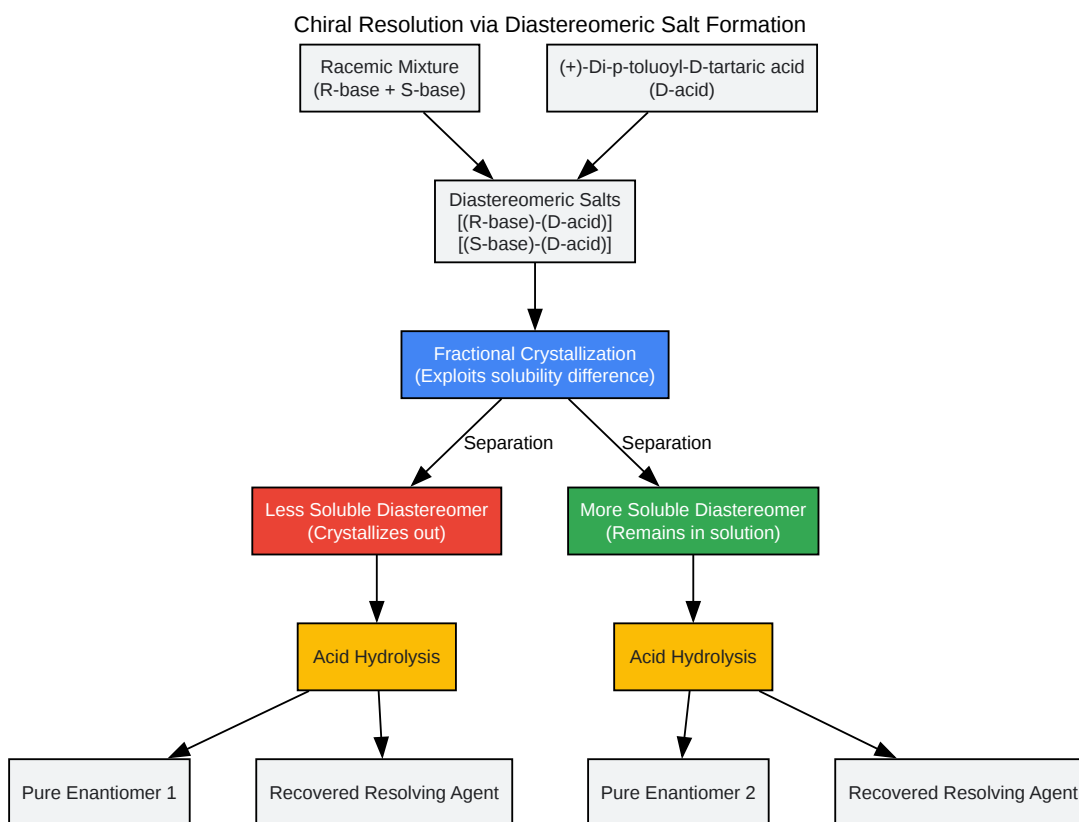
Physical Property	Value	Conditions
Melting Point	160-166 °C[1]	
163-165 °C[6][7]	(lit.)	
169-171 °C	(Anhydrous form)[8]	
Optical Rotation	+138 ± 2°[1]	
		(c=1% in EtOH, at 20°C)
+138° to +146°[3]	(c=1 in Methanol, at 20°C, 589 nm)	
+142°[5][6]	(c=1 in MeOH)	
Water Content	4.5 – 5.5 %	(By Karl Fischer)[9][10]

Solubility	Observation
Water	Soluble[11]
Methanol	Clear solution in 20% Methanol[9][10]
Ethanol	Soluble[11]
Acetone	Soluble[11]
DMSO	Slightly soluble[6]

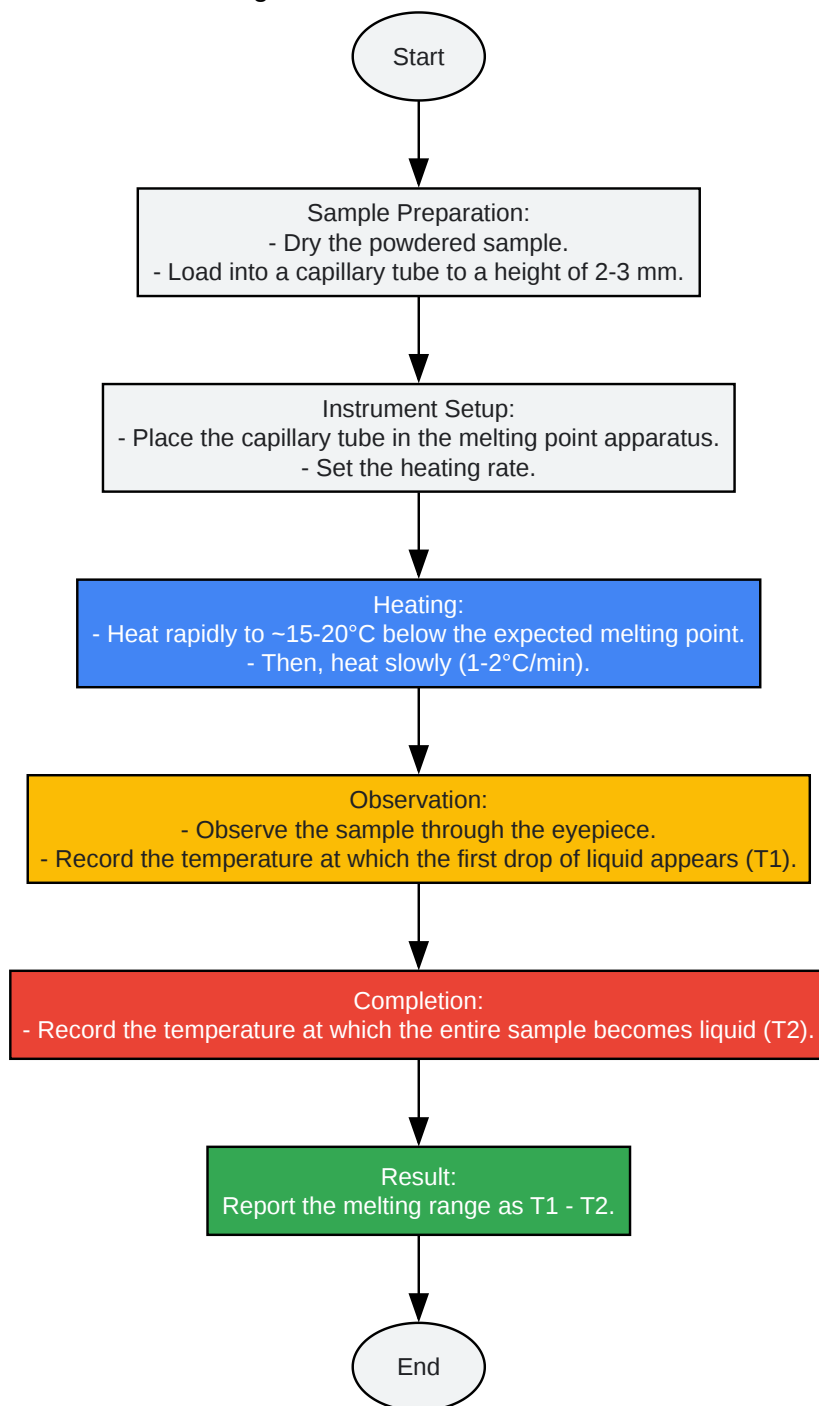
## Mechanism of Chiral Resolution

The primary application of **(+)-Di-p-toluoyl-D-tartaric acid** monohydrate is in the separation of enantiomers, a critical process in drug development where often only one enantiomer of a chiral drug is therapeutically active.<sup>[2]</sup> The mechanism relies on the formation of diastereomeric salts.<sup>[4]</sup>

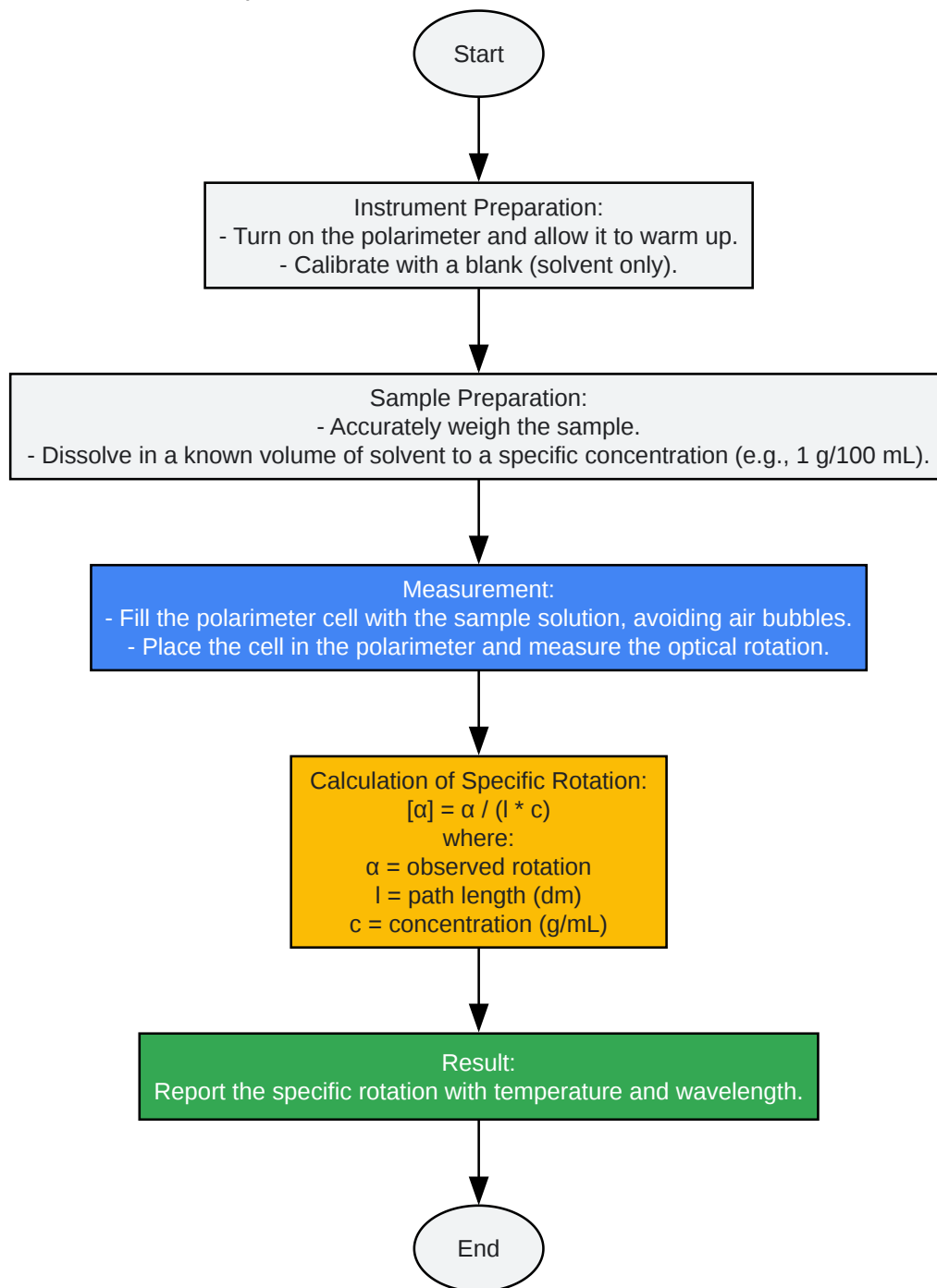
When a racemic mixture of a base (a mixture of R and S enantiomers) is reacted with the chiral resolving agent, **(+)-Di-p-toluoyl-D-tartaric acid** (D-acid), two diastereomeric salts are formed: [(R-base)-(D-acid)] and [(S-base)-(D-acid)].<sup>[4]</sup> Because diastereomers are not mirror images of each other, they possess different physicochemical properties, most notably different solubilities in a given solvent.<sup>[4]</sup> This solubility difference allows for the separation of the diastereomers through fractional crystallization.<sup>[4]</sup>

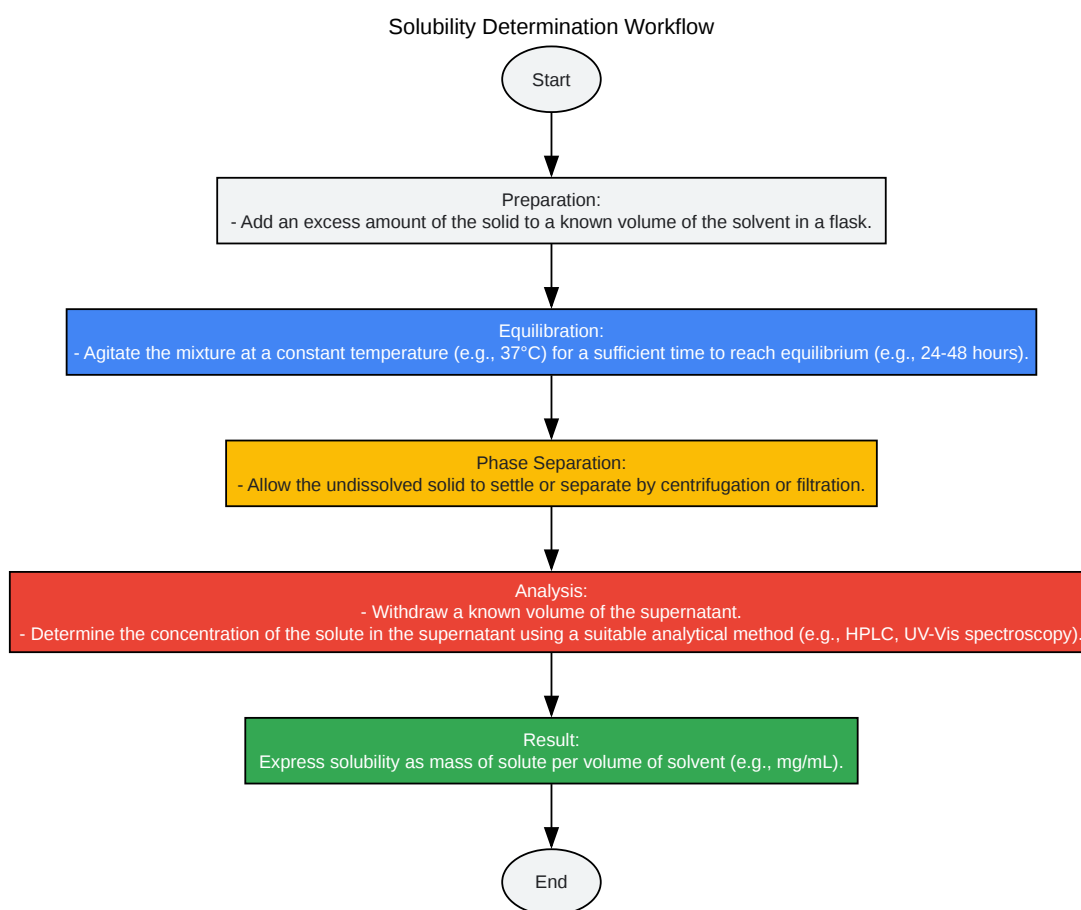


## Melting Point Determination Workflow



## Optical Rotation Measurement Workflow





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- To cite this document: BenchChem. [Physical and chemical properties of (+)-Di-p-toluoyl-D-tartaric acid monohydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020835#physical-and-chemical-properties-of-di-p-toluoyl-d-tartaric-acid-monohydrate]

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### Contact

Address: 3281 E Guasti Rd

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Email: [info@benchchem.com](mailto:info@benchchem.com)